

Technical Guide: 1-Adamantaneacetonitrile

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Compound of Interest

Compound Name: **1-Adamantaneacetonitrile**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Adamantaneacetonitrile**, a key pharmaceutical intermediate. The document details its physicochemical properties, outlines experimental protocols for its synthesis and analysis, and presents a logical workflow for its preparation and characterization. The unique rigid, lipophilic cage structure of the adamantane moiety makes its derivatives, such as **1-Adamantaneacetonitrile**, valuable scaffolds in medicinal chemistry.

Data Presentation: Physicochemical Properties

The quantitative data for **1-Adamantaneacetonitrile** are summarized in the table below for easy reference.

Property	Value	Reference
Molecular Weight	175.28 g/mol	[1]
Molecular Formula	C ₁₂ H ₁₇ N	[1] [2]
CAS Number	16269-13-9	[1] [2]
IUPAC Name	2-(Adamantan-1-yl)acetonitrile	[2]
Melting Point	71.5-77.5 °C	[2]
Appearance	White crystals or powder	[2]
Solubility	Sparingly soluble in water	[1]
Purity (Assay by GC)	≥96.0%	[2]

Experimental Protocols

Detailed methodologies for the synthesis and characterization of **1-Adamantaneacetonitrile** are provided below. These protocols are based on established chemical principles for adamantane derivatives and standard analytical techniques.

Synthesis of 1-Adamantaneacetonitrile from 1-Bromoadamantane

This protocol describes a representative synthesis of **1-Adamantaneacetonitrile** via nucleophilic substitution of 1-bromoadamantane with a cyanide salt.

Materials:

- 1-Bromoadamantane
- Sodium cyanide (or other suitable cyanide salt)
- Dimethyl sulfoxide (DMSO) or other suitable polar aprotic solvent
- Deionized water
- Diethyl ether (or other suitable extraction solvent)

- Anhydrous magnesium sulfate
- Rotary evaporator
- Standard laboratory glassware and magnetic stirrer

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 1-bromoadamantane in a minimal amount of DMSO.
- Add an equimolar amount of sodium cyanide to the solution.
- Heat the reaction mixture to a temperature of 80-100 °C and stir for several hours until the reaction is complete (monitoring by TLC or GC-MS is recommended).
- After the reaction is complete, cool the mixture to room temperature and pour it into a separatory funnel containing deionized water.
- Extract the aqueous layer multiple times with diethyl ether.
- Combine the organic extracts and wash them with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator to yield the crude product.
- Purify the crude **1-Adamantaneacetonitrile** by recrystallization or column chromatography.

Analytical Characterization

1. Gas Chromatography-Mass Spectrometry (GC-MS) Analysis:

GC-MS is a powerful technique for assessing the purity of **1-Adamantaneacetonitrile** and confirming its molecular weight.

Instrumentation and Conditions:

- Gas Chromatograph: Equipped with a capillary column (e.g., DB-5MS).

- Carrier Gas: Helium at a constant flow rate.
- Injector Temperature: 250 °C.
- Oven Temperature Program: Start at a suitable initial temperature (e.g., 100 °C), hold for a few minutes, then ramp up to a final temperature (e.g., 280 °C) to ensure elution of the compound.
- Mass Spectrometer: Electron Impact (EI) ionization at 70 eV.
- Mass Range: Scan from m/z 40 to 400.

Sample Preparation: Prepare a dilute solution of **1-Adamantaneacetonitrile** in a volatile organic solvent such as dichloromethane or ethyl acetate.

2. Nuclear Magnetic Resonance (NMR) Spectroscopy:

¹H and ¹³C NMR spectroscopy are essential for the structural elucidation of **1-Adamantaneacetonitrile**.

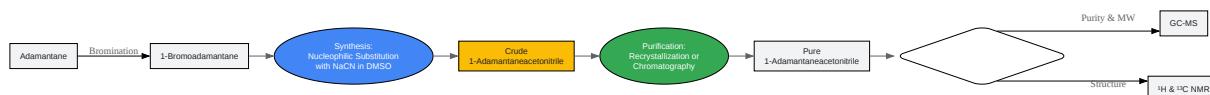
Instrumentation and Conditions:

- NMR Spectrometer: 300 MHz or higher.
- Solvent: Deuterated chloroform (CDCl₃) or deuterated dimethyl sulfoxide (DMSO-d₆).
- Internal Standard: Tetramethylsilane (TMS) at 0.00 ppm.

Sample Preparation: Dissolve 5-10 mg of the purified compound in approximately 0.5-0.7 mL of the deuterated solvent in an NMR tube.[3][4]

Mandatory Visualization

The following diagram illustrates the logical workflow for the synthesis and characterization of **1-Adamantaneacetonitrile**.

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Caption: Workflow for the synthesis and analysis of **1-Adamantaneacetonitrile**.

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References

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